

Technical Support Center: Troubleshooting Unexpected Crop Injury from Pursuit Plus® Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pursuit Plus

Cat. No.: B14296128

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This guide is intended for researchers, scientists, and drug development professionals encountering unexpected crop injury following the application of **Pursuit Plus®** herbicide. This document provides troubleshooting guidance and frequently asked questions to help identify and address potential causes of phytotoxicity in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the typical symptoms of **Pursuit Plus®** herbicide injury?

A1: **Pursuit Plus®** contains the active ingredients imazethapyr and pendimethalin.

Imazethapyr is an acetolactate synthase (ALS) inhibitor. Symptoms of injury from this mode of action are typically slow to develop, appearing one to two weeks after application.^{[1][2]}

Common symptoms include:

- Stunting: Treated plants may be noticeably smaller than untreated plants.^{[2][3][4]}
- Chlorosis (Yellowing): New growth is often the first to show yellowing.^{[2][3][4]} This may appear on the leaf margins or as interveinal chlorosis.^[5]
- Leaf Malformations: Leaves may appear cupped, crinkled, or strapped.^{[3][6]}
- Shortened Internodes: The distance between nodes on the stem may be reduced, giving the plant a "stacked" appearance.^{[2][3][7]}

- Purpling or Reddening of Veins: The veins on the underside of leaves may turn purple or red. [\[8\]](#)[\[9\]](#)
- Root Damage: Roots may be shortened, thickened, or have a "bottle brush" appearance. [\[2\]](#)[\[9\]](#)
- Necrosis: In severe cases, plant tissue may die, turning brown. [\[5\]](#)

Q2: What is the mechanism of action for **Pursuit Plus®** that can lead to crop injury?

A2: The imazethapyr component of **Pursuit Plus®** inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS). [\[1\]](#)[\[6\]](#)[\[10\]](#) This enzyme is crucial for the biosynthesis of the branched-chain amino acids: isoleucine, leucine, and valine. [\[1\]](#)[\[6\]](#)[\[10\]](#) Inhibition of this pathway disrupts protein synthesis, which in turn interferes with DNA synthesis and cell growth, leading to the observed injury symptoms. [\[6\]](#)

Q3: What factors can increase the risk of crop injury from a **Pursuit Plus®** application?

A3: Several factors related to environmental conditions, soil properties, and application practices can heighten the risk of crop injury. [\[3\]](#)[\[11\]](#)

- Environmental Stress: Crops growing under stressful conditions such as temperature extremes, drought, or excessive moisture are more susceptible to injury. [\[3\]](#)[\[12\]](#)
- Soil Characteristics: Soil pH can significantly influence the persistence and availability of imazethapyr. Low soil pH (below 6.5) can increase its persistence and potential for carryover injury. [\[13\]](#)[\[14\]](#)[\[15\]](#)
- Application Errors: Incorrect application rates, poor spray coverage, improper nozzle selection, and tank mix incompatibilities can all contribute to crop damage. [\[11\]](#)
- Crop Growth Stage: Young, actively growing plants are often more vulnerable to herbicide injury. [\[11\]](#)

Troubleshooting Guide

If you are observing unexpected crop injury, follow these steps to diagnose the potential cause.

Step 1: Initial Observation and Data Collection

- Document Symptoms: Carefully record the observed symptoms on the affected plants. Note which parts of the plant are affected (new growth vs. old growth) and the severity of the symptoms.[\[6\]](#)[\[16\]](#)
- Field Pattern Analysis: Observe the pattern of injury across the experimental plot or field. Is the injury uniform, in streaks, or concentrated in specific areas like overlaps or field edges? Patterns can provide clues about the cause, such as sprayer malfunction or drift.[\[17\]](#)[\[18\]](#)
- Review Application Records: Scrutinize all details of the **Pursuit Plus®** application, including the rate, date, time, equipment used, and any tank-mix partners.[\[19\]](#)

Step 2: Environmental and Soil Condition Analysis

- Weather Data: Review weather data from before, during, and after the application. Note any temperature extremes, rainfall events (or lack thereof), and wind speed/direction.[\[12\]](#)[\[16\]](#)
- Soil Testing: Collect soil samples from both affected and unaffected areas for analysis. Key parameters to test for are soil pH and organic matter content.[\[15\]](#)

Step 3: Experimental Protocols for Diagnosis

If initial observations and data collection are inconclusive, the following experimental protocols can provide a more definitive diagnosis.

Protocol 1: Soil Bioassay for Herbicide Carryover

A soil bioassay is a simple and effective method to determine if herbicide residues in the soil are sufficient to cause injury to a sensitive crop.[\[12\]](#)[\[18\]](#)[\[20\]](#)

Methodology:

- Soil Collection:
 - Collect representative soil samples from the top 2 to 4 inches of the affected field area.[\[18\]](#)
 - Collect a control soil sample from an area known to be free of herbicide residues.[\[12\]](#)[\[18\]](#)

- Potting and Planting:
 - Fill several pots with the field soil and an equal number with the control soil.[\[21\]](#)
 - Plant seeds of a species known to be sensitive to ALS inhibitors (e.g., oats, sugar beets, or the crop that will be planted in rotation).[\[20\]](#)
- Growth and Observation:
 - Place the pots in a controlled environment with adequate light and water.[\[18\]](#)
 - Observe the seedlings for 2-3 weeks, comparing the growth and health of plants in the field soil to those in the control soil.[\[18\]](#)[\[20\]](#) Look for symptoms of herbicide injury as described in the FAQs.

Protocol 2: Plant Tissue and Soil Analysis for Herbicide Residue

For a quantitative assessment, plant tissue and soil samples can be sent to a specialized laboratory for herbicide residue analysis.[\[1\]](#)[\[22\]](#)[\[23\]](#)

Methodology:

- Sample Collection:
 - Plant Tissue: Collect above-ground biomass from both symptomatic and asymptomatic plants.[\[22\]](#) Samples should be taken as soon as injury is suspected, as some herbicides can metabolize quickly within the plant.[\[24\]](#)
 - Soil: Collect soil cores from the top 0-10 cm in both affected and unaffected areas.[\[1\]](#)[\[22\]](#)
- Sample Handling and Shipping:
 - Place samples in appropriate containers and label them clearly.
 - Refrigerate or freeze samples if they cannot be shipped immediately to prevent herbicide degradation.[\[10\]](#)[\[12\]](#)

- Ship samples to a reputable laboratory that can test for imazethapyr and pendimethalin residues.[\[23\]](#)
- Data Interpretation:
 - Compare the herbicide concentrations in samples from affected and unaffected areas. The laboratory report will provide the levels of herbicide detected, which can be compared to known phytotoxicity thresholds if available.[\[1\]](#)[\[25\]](#)

Data Summary Tables

Table 1: **Pursuit Plus®** Application and Environmental Parameters Influencing Crop Injury

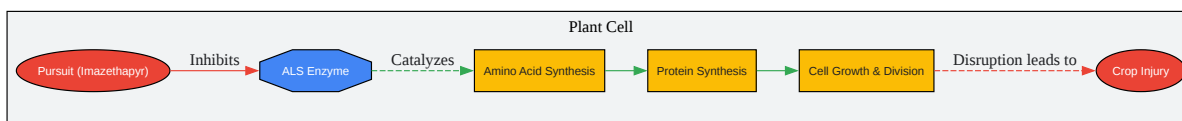
Parameter	Condition Leading to Increased Risk of Injury	Reference
Application Rate	Exceeding the label-recommended rate of 2.5 pints per acre.	[26]
Soil pH	Soil pH below 6.5 increases the persistence of imazethapyr.	[13] [14] [15]
Rainfall/Irrigation	Lack of adequate moisture (sufficient to wet the soil to a depth of 2-5 cm) within 7 days of a pre-emergence application can lead to poor activation and subsequent injury if a large rainfall event occurs later.	[3] [5] [17] [27]
Temperature	Application during cool, wet conditions can slow the crop's ability to metabolize the herbicide.	[4] [28]
Crop Stress	Application to crops already under stress from factors like drought, nutrient deficiency, or disease.	[3]

Table 2: Rotational Crop Restrictions for Pursuit® Herbicide

This table provides general guidelines. Always consult the most current product label for specific rotational restrictions.

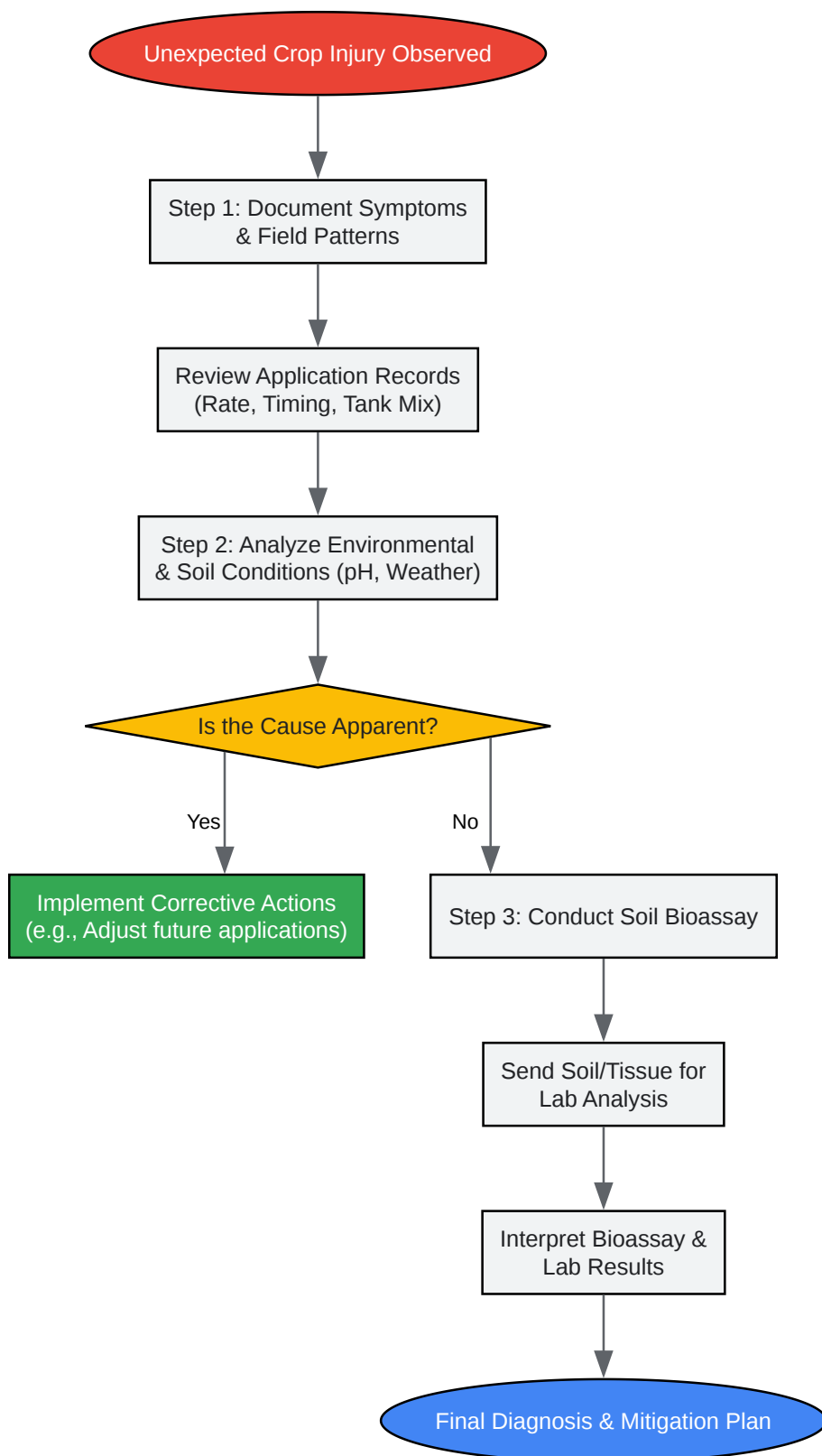
Rotational Crop	Time Interval After Pursuit® Application	Reference
Soybeans	Anytime	[3][19]
Field Corn	8.5 months	[19][29]
Wheat	4 months	[3][29]
Barley	9.5 months	[19][29]
Alfalfa	4 months	[19][29]
Dry Beans	4 months	[19][29]
Sugar Beets	40 months	[19][29]
Potatoes	40 months	[19]
Cucumbers	40 months	[19]
Tomatoes	40 months	[19]

Visualizations



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Caption: Mechanism of action for the imazethapyr component of **Pursuit Plus®**.



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Caption: A logical workflow for troubleshooting unexpected crop injury.

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- To cite this document: BenchChem. [Technical Support Center: Troubleshooting Unexpected Crop Injury from Pursuit Plus® Application]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14296128#troubleshooting-unexpected-crop-injury-from-pursuit-plus-application>]

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